

3-Methyl-1,2-thiazole-5-carboxylic acid CAS number and identifiers

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Compound of Interest

Compound Name: 3-Methyl-1,2-thiazole-5-carboxylic acid

Cat. No.: B1606719

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<Technical Guide: **3-Methyl-1,2-thiazole-5-carboxylic acid**

A Comprehensive Overview for Chemical and Pharmaceutical Research

Abstract

This technical guide provides an in-depth analysis of **3-Methyl-1,2-thiazole-5-carboxylic acid**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. We will explore its fundamental chemical and physical properties, established synthesis methodologies, and diverse applications. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering both foundational knowledge and practical insights into the utility of this versatile molecule.

Introduction: The Significance of the Thiazole Moiety

The thiazole ring, a five-membered heterocycle containing both sulfur and nitrogen, is a privileged scaffold in medicinal chemistry.^{[1][2][3]} Its unique electronic properties and ability to engage in various non-covalent interactions make it a cornerstone in the design of numerous biologically active compounds.^{[1][4]} Thiazole derivatives have demonstrated a broad spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, anticancer, and

anticonvulsant properties.^{[1][2]} **3-Methyl-1,2-thiazole-5-carboxylic acid**, as a substituted thiazole, represents a key building block for the synthesis of novel chemical entities with tailored biological functions.

Core Identifiers and Chemical Properties

Accurate identification and characterization are paramount in chemical research. This section provides the essential identifiers and physicochemical properties of **3-Methyl-1,2-thiazole-5-carboxylic acid**.

Chemical Identifiers

A clear and unambiguous identification of a chemical substance is the foundation of scientific reproducibility. The following table summarizes the key identifiers for **3-Methyl-1,2-thiazole-5-carboxylic acid**.

Identifier	Value	Source
CAS Number	10253-12-0	--INVALID-LINK--
PubChem CID	274092	--INVALID-LINK--
Molecular Formula	C5H5NO2S	--INVALID-LINK--
IUPAC Name	3-methyl-1,2-thiazole-5-carboxylic acid	--INVALID-LINK--

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various experimental settings and biological systems.

Property	Value
Molecular Weight	143.16 g/mol [5]
Appearance	Solid [6]
Melting Point	287 °C (decomposes)
Solubility	Soluble in DMSO [7]
pKa (Conjugate Acid)	2.5 (for the thiazole ring) [3]

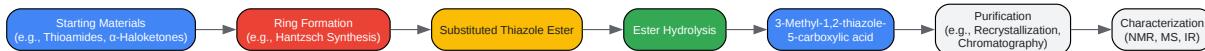
Synthesis and Characterization

The synthesis of **3-Methyl-1,2-thiazole-5-carboxylic acid** and its derivatives is a topic of ongoing research. Several synthetic routes have been developed, often leveraging the principles of heterocyclic chemistry.

General Synthetic Strategies

The construction of the thiazole ring is typically achieved through condensation reactions. One common approach involves the reaction of a thioamide with an α -halocarbonyl compound, a method known as the Hantzsch thiazole synthesis. Variations of this method, along with other novel synthetic strategies, are continually being explored to improve yields and introduce diverse functionalities.[\[1\]](#) For instance, some syntheses may start from ethyl 2-amino-4-methylthiazole-5-carboxylate and proceed through several steps to yield the desired carboxylic acid derivative.[\[1\]](#)

Below is a generalized workflow for the synthesis of thiazole derivatives, illustrating the key stages from starting materials to the final product.



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Caption: Generalized synthetic workflow for thiazole-5-carboxylic acids.

Spectroscopic Characterization

The structural elucidation of **3-Methyl-1,2-thiazole-5-carboxylic acid** and its derivatives relies on a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are instrumental in confirming the presence of the methyl group, the thiazole ring protons, and the carboxylic acid moiety. Chemical shifts provide valuable information about the electronic environment of each nucleus. For similar thiazole derivatives, characteristic signals for the thiazole ring protons are observed between 7.27 and 8.77 ppm in ^1H NMR, indicating the aromatic nature of the ring.[3]
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the functional groups present, such as the carbonyl (C=O) of the carboxylic acid and the C=N and C-S bonds of the thiazole ring.

Applications in Research and Development

The unique structural features of **3-Methyl-1,2-thiazole-5-carboxylic acid** make it a valuable building block in several areas of research, particularly in drug discovery and materials science.

Medicinal Chemistry and Drug Discovery

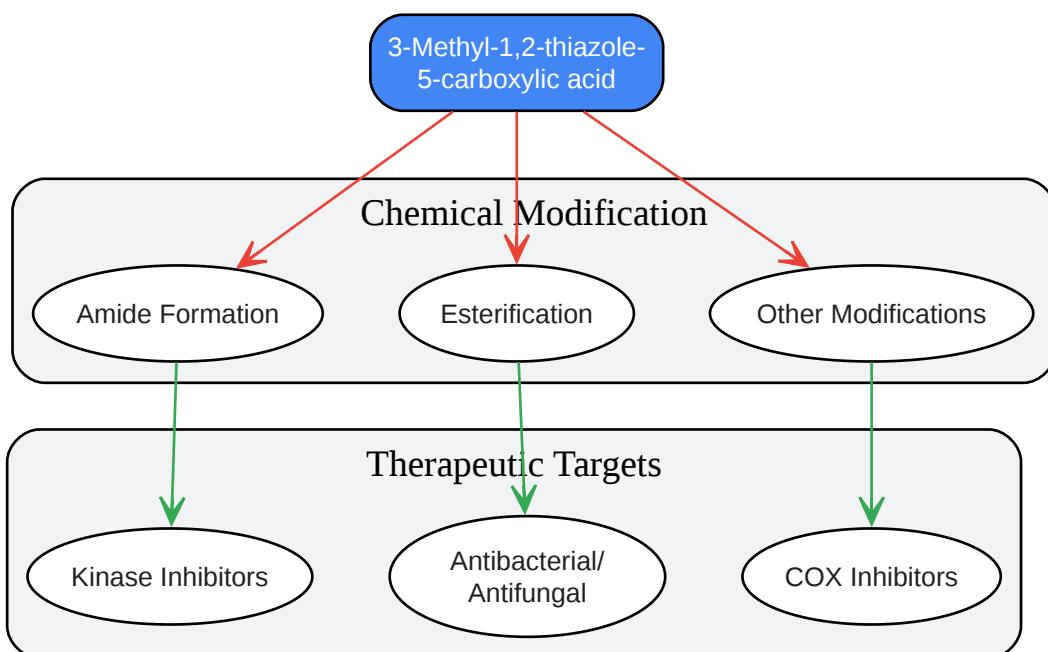
The thiazole nucleus is a common feature in many approved drugs.[1] **3-Methyl-1,2-thiazole-5-carboxylic acid** serves as a versatile starting material for the synthesis of a wide range of biologically active molecules.

- Anticancer Agents: Thiazole derivatives have been investigated as inhibitors of various protein kinases, which are key targets in cancer therapy.[4] The carboxylic acid functionality can be readily converted to amides, esters, and other functional groups to explore structure-activity relationships (SAR) and optimize binding to target proteins.[4]
- Antimicrobial Agents: The thiazole ring is a component of some antibiotics. Novel derivatives of **3-Methyl-1,2-thiazole-5-carboxylic acid** are being synthesized and evaluated for their

activity against resistant bacterial and fungal strains.[7]

- Enzyme Inhibitors: The structural and electronic properties of the thiazole ring allow it to interact with the active sites of various enzymes. This has led to the development of thiazole-based inhibitors for targets such as cyclooxygenase (COX) enzymes, which are involved in inflammation.

The following diagram illustrates the central role of **3-Methyl-1,2-thiazole-5-carboxylic acid** as a scaffold in the development of various therapeutic agents.



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Caption: Drug discovery applications of **3-Methyl-1,2-thiazole-5-carboxylic acid**.

Materials Science

The thiazole ring can also be incorporated into polymers and other materials to impart specific properties. The carboxylic acid group provides a convenient handle for polymerization or for grafting onto surfaces.

Safety and Handling

As with any chemical substance, proper safety precautions must be observed when handling **3-Methyl-1,2-thiazole-5-carboxylic acid** and its derivatives.

Hazard Identification

Based on available safety data sheets for similar compounds, **3-Methyl-1,2-thiazole-5-carboxylic acid** may cause skin, eye, and respiratory irritation.[8][9][10]

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[8][10]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat.[8][10] If dust is generated, use a NIOSH-approved respirator.
- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Storage: Store in a cool, dry place in a tightly sealed container.[10]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

3-Methyl-1,2-thiazole-5-carboxylic acid is a valuable and versatile heterocyclic compound with significant potential in both academic and industrial research. Its established role as a key building block in the synthesis of medicinally important molecules, coupled with its potential applications in materials science, ensures its continued relevance. This guide has provided a comprehensive overview of its core identifiers, properties, synthesis, applications, and safety considerations, serving as a foundational resource for scientists and researchers.

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